

# Phlegmanol C IUPAC name and CAS number

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## Compound of Interest

Compound Name: *Phlegmanol C*

Cat. No.: *B1169990*

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## Phlegmanol C: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Phlegmanol C** is a naturally occurring serratene-type triterpenoid. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, and insights into its isolation. Due to the limited availability of specific biological and mechanistic data for **Phlegmanol C**, this document also presents generalized experimental protocols and representative signaling pathways relevant to its chemical class.

### Chemical Identity and Properties

**Phlegmanol C** is chemically identified as [(3S,6R,8S,11R,12S,15S,16R,19R,21R)-19-hydroxy-3,7,7,11,16,20,20-heptamethyl-8-pentacyclo[13.8.0.03,12.06,11.016,21]tricos-1(23)-enyl] acetate. Its unique pentacyclic structure is characteristic of serratene triterpenoids.

Table 1: Chemical Identifiers and Computed Physicochemical Properties of **Phlegmanol C**

Identifier/Property	Value	Source
IUPAC Name	[(3S,6R,8S,11R,12S,15S,16R,19R,21R)-19-hydroxy-3,7,7,11,16,20,20-heptamethyl-8-pentacyclo[13.8.0.03,12.06,11.016,21]tricos-1(23)-enyl]acetate	PubChem
CAS Number	1260-05-5	PubChem
Molecular Formula	C <sub>32</sub> H <sub>52</sub> O <sub>3</sub>	PubChem
Molecular Weight	484.8 g/mol	PubChem
XLogP3	8.1	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	3	PubChem

## Natural Occurrence

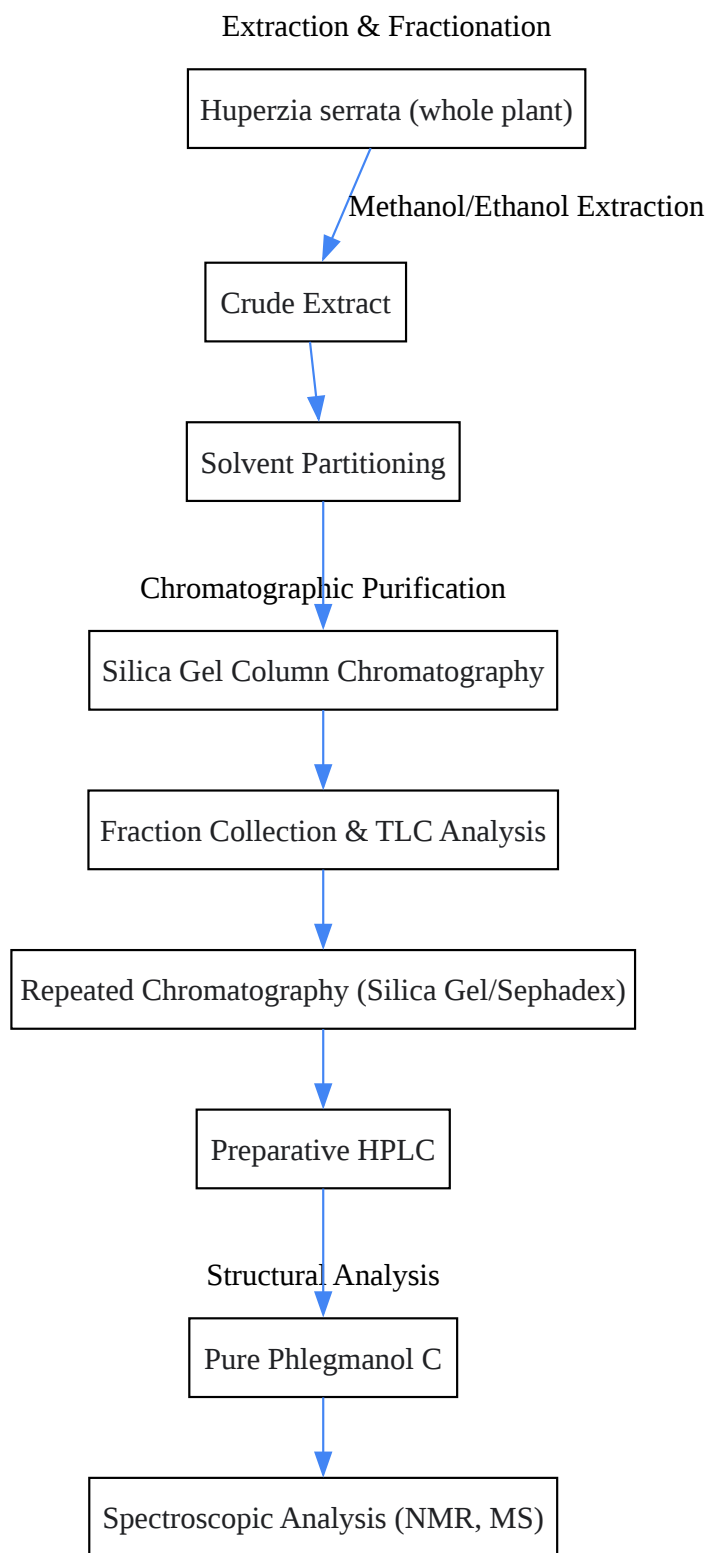
**Phlegmanol C** has been reported to be isolated from plants of the Lycopodiaceae family, specifically from *Huperzia serrata* (synonymous with *Lycopodium serratum*) and *Phlegmariurus phlegmaria*.<sup>[1]</sup> These plants are known sources of a diverse array of serratene-type triterpenoids and *Lycopodium* alkaloids.

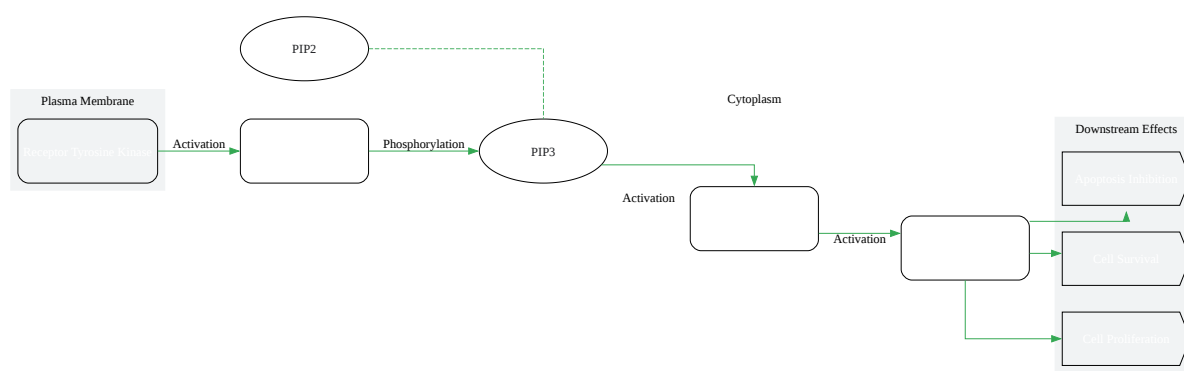
## Experimental Protocols

While a specific, detailed experimental protocol for the isolation of **Phlegmanol C** is not readily available in the reviewed literature, a general methodology for the isolation of serratene-type triterpenoids from *Huperzia serrata* can be outlined as follows.<sup>[1][2][3]</sup>

General Protocol for Isolation of Serratene-Type Triterpenoids from *Huperzia serrata*

- Extraction:
  - The air-dried and powdered whole plant material of *Huperzia serrata* is extracted exhaustively with a solvent such as 95% ethanol or methanol at room temperature.
  - The solvent is then evaporated under reduced pressure to yield a crude extract.
- Fractionation:
  - The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, for example, petroleum ether, chloroform, ethyl acetate, and n-butanol.
  - The resulting fractions are concentrated under reduced pressure.
- Chromatographic Separation:
  - The fraction containing the triterpenoids (typically the less polar fractions like petroleum ether or chloroform) is subjected to column chromatography on silica gel.
  - A gradient elution system is employed, starting with a non-polar solvent (e.g., petroleum ether or hexane) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate or acetone).
  - Fractions are collected and monitored by thin-layer chromatography (TLC).
- Purification:
  - Fractions containing compounds of interest are combined and further purified by repeated column chromatography, often on silica gel or Sephadex LH-20.
  - Final purification may be achieved by preparative high-performance liquid chromatography (HPLC) to yield pure compounds like **Phlegmanol C**.
- Structure Elucidation:
  - The structure of the isolated compound is determined using spectroscopic methods, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, 2D NMR (COSY, HSQC, HMBC), and mass spectrometry (MS).





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## References

- 1. Serratene-type triterpenoids from *Huperzia serrata* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]

- 3. Serratane-type triterpenoids from *Huperzia serrata* - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Phlegmanol C IUPAC name and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1169990#phlegmanol-c-iupac-name-and-cas-number]

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